

# A Comprehensive Technical Guide to the Phase Diagram of the Nitrogen Oxides System

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## Compound of Interest

Compound Name: *Dinitrogen trioxide*

Cat. No.: *B078299*

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This technical guide provides a detailed overview of the phase behavior of the nitrogen oxides system, focusing on key compounds such as dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ ), dinitrogen tetroxide ( $\text{N}_2\text{O}_4$ ), nitrogen dioxide ( $\text{NO}_2$ ), nitric oxide ( $\text{NO}$ ), and nitrous oxide ( $\text{N}_2\text{O}$ ). The content is tailored for researchers, scientists, and professionals in drug development who require a fundamental understanding of the physicochemical properties of these compounds.

## Quantitative Thermodynamic Data

The phase transitions of nitrogen oxides are characterized by specific temperatures and pressures. The following tables summarize the critical quantitative data for the most common nitrogen oxides, facilitating easy comparison.

Compound	Formula	Melting Point (°C)	Boiling Point (°C)	Critical Temperature (°C)	Critical Pressure (atm)
Nitrous Oxide	N <sub>2</sub> O	-90.8	-88.5	36.4	71.5
Nitric Oxide	NO	-163.6	-151.8	-93.0	64.0
Nitrogen Dioxide	NO <sub>2</sub>	-9.3[1]	21.2[1][2]	157.8	100.0
Dinitrogen Tetroxide	N <sub>2</sub> O <sub>4</sub>	-11.2[1]	21.15[1]	157.8	100.0
Dinitrogen Pentoxide	N <sub>2</sub> O <sub>5</sub>	41	47 (sublimes)	Not well-defined	Not well-defined

Note: Nitrogen dioxide (NO<sub>2</sub>) and dinitrogen tetroxide (N<sub>2</sub>O<sub>4</sub>) exist in a temperature-dependent equilibrium ( $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ ).<sup>[1][3][4][5][6]</sup> The critical point data is for the equilibrium mixture.

Compound	Formula	Enthalpy of Fusion (kJ/mol)	Enthalpy of Vaporization (kJ/mol)
Nitrous Oxide	N <sub>2</sub> O	6.54	16.52
Nitric Oxide	NO	2.30	13.78
Dinitrogen Tetroxide	N <sub>2</sub> O <sub>4</sub>	14.65[7]	38.12[7]
Dinitrogen Pentoxide	N <sub>2</sub> O <sub>5</sub>	19.67[8]	51.19[8]

## Key Equilibria in the Nitrogen Oxides System

The nitrogen oxides system is characterized by several important chemical equilibria, most notably the dimerization of nitrogen dioxide to dinitrogen tetroxide.

### 2.1. $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ Equilibrium

This equilibrium is fundamental to understanding the behavior of nitrogen dioxide. Dinitrogen tetroxide ( $\text{N}_2\text{O}_4$ ) is a colorless diamagnetic gas, while nitrogen dioxide ( $\text{NO}_2$ ) is a brown paramagnetic gas.[3][4] The position of the equilibrium is highly dependent on temperature.

- Reaction:  $2\text{NO}_2(\text{g}) \rightleftharpoons \text{N}_2\text{O}_4(\text{g})$
- Enthalpy of Reaction ( $\Delta H^\circ$ ): -57.2 kJ/mol[4][5]
- Entropy of Reaction ( $\Delta S^\circ$ ): -175.83 J/(mol·K)[4]

Le Chatelier's principle dictates that an increase in temperature will shift the equilibrium to the left, favoring the formation of the brown  $\text{NO}_2$  gas. Conversely, a decrease in temperature will shift the equilibrium to the right, favoring the formation of colorless  $\text{N}_2\text{O}_4$ . [3][4][6] At temperatures below -11.2 °C, the system exists almost entirely as  $\text{N}_2\text{O}_4$  in the solid phase.[1]

## 2.2. Decomposition of Dinitrogen Pentoxide

Dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ ) is a white crystalline solid that sublimates at temperatures above room temperature.[9] It is thermally unstable and decomposes into nitrogen dioxide and oxygen.

- Reaction:  $2\text{N}_2\text{O}_5(\text{g}) \rightarrow 4\text{NO}_2(\text{g}) + \text{O}_2(\text{g})$

At higher temperatures (600–1100 K), the decomposition occurs in a stepwise manner.[9]

# Experimental Protocols

The determination of phase diagrams and thermodynamic properties of nitrogen oxides involves various experimental techniques. Below are outlines of key experimental protocols.

## 3.1. Determination of Vapor Pressure and Phase Boundaries

This protocol is used to measure the vapor pressure of a substance as a function of temperature and to identify phase transition points.

- Apparatus: A calibrated, heavy-walled, hard-glass pressure tube is connected to a pressure gauge (e.g., a free-piston gauge) and a temperature control system (e.g., a vapor bath thermostat). The sample is confined over a non-reactive substance like mercury.

- Procedure:
  - The nitrogen oxide sample is introduced into the pressure tube.
  - The system is brought to a specific temperature using the thermostat.
  - The pressure is measured with the pressure gauge.
  - Visual observation through the glass tube allows for the identification of dew points (condensation) and boiling points, as well as the critical point where the distinction between liquid and gas phases disappears.
  - The volume of the sample can be measured using a cathetometer for density calculations.
- Data Analysis: The collected pressure and temperature data are plotted to construct the vapor pressure curve, which is a key component of the phase diagram.

### 3.2. Investigation of the $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ Equilibrium

This protocol demonstrates the effect of temperature on the equilibrium between nitrogen dioxide and dinitrogen tetroxide.

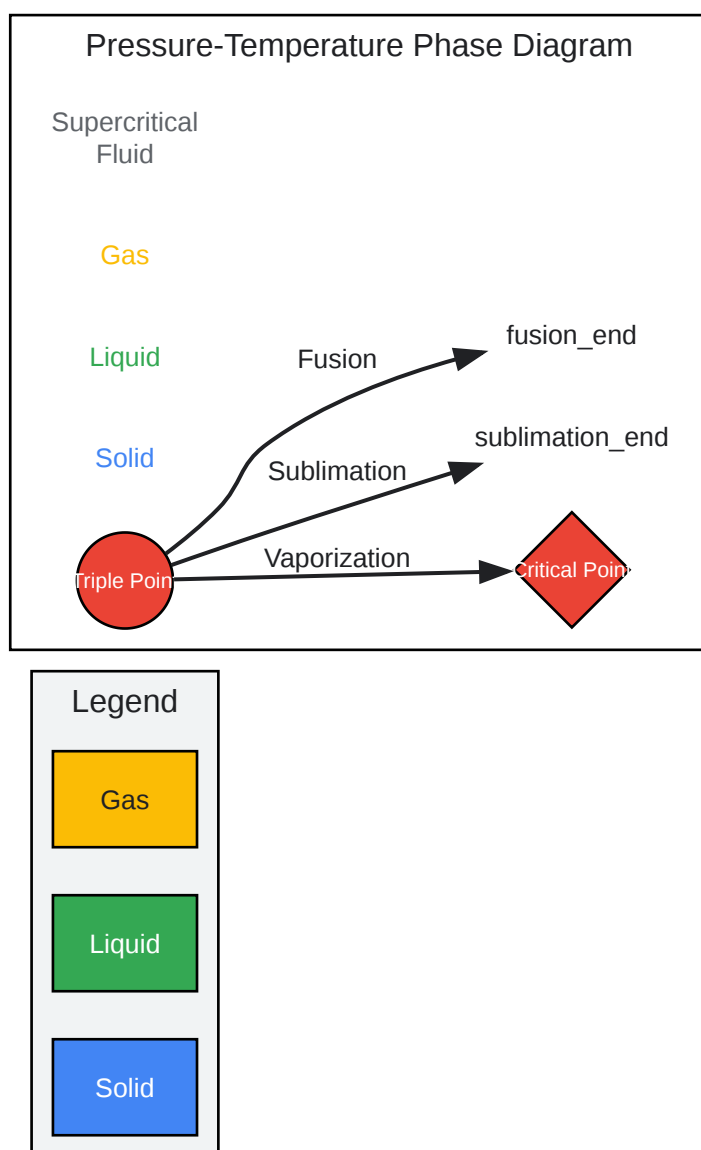
- Materials: Sealed glass tubes containing  $\text{NO}_2/\text{N}_2\text{O}_4$  gas, a hot water bath, an ice-water bath, a dry ice/acetone bath, and liquid nitrogen.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Procedure:
  - A set of sealed glass tubes containing the  $\text{NO}_2/\text{N}_2\text{O}_4$  equilibrium mixture is prepared.
  - One tube is kept at room temperature as a reference.
  - The other tubes are placed in the different temperature baths: hot water, ice-water, dry ice/acetone, and liquid nitrogen.[\[3\]](#)[\[4\]](#)
  - The color of the gas in each tube is observed and compared.
- Observations: The intensity of the brown color, which is indicative of the  $\text{NO}_2$  concentration, is observed to decrease as the temperature decreases.[\[3\]](#)[\[4\]](#) In the liquid nitrogen, the

colorless solid  $\text{N}_2\text{O}_4$  can be observed.[6] This provides a qualitative demonstration of Le Chatelier's principle for this equilibrium.

## Visualizations of Key Processes

### 4.1. Generalized Pressure-Temperature Phase Diagram

The following diagram illustrates a typical pressure-temperature phase diagram for a single-component system, applicable to individual nitrogen oxides.

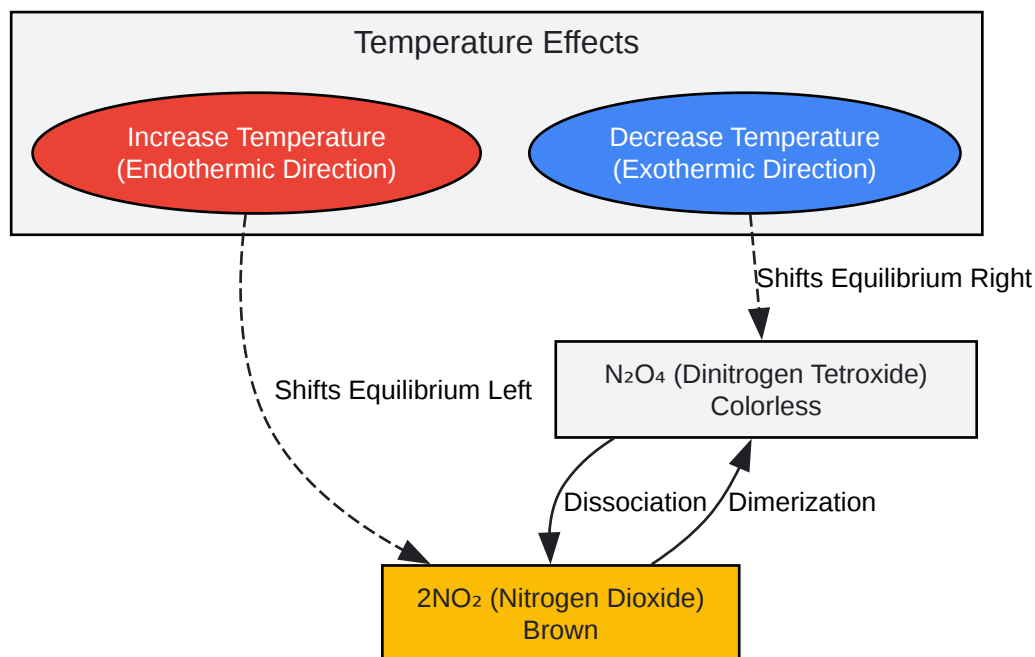


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Caption: A generalized P-T phase diagram showing solid, liquid, and gas phases.

#### 4.2. The $\text{N}_2\text{O}_4 \rightleftharpoons 2\text{NO}_2$ Equilibrium Workflow

This diagram illustrates the dynamic equilibrium between dinitrogen tetroxide and nitrogen dioxide and its dependence on temperature.



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